

Personal protective equipment for handling PSB-1115 potassium salt

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Compound of Interest

Compound Name: PSB-1115 potassium salt

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Essential Safety and Handling Guide for PSB-1115 Potassium Salt

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling, use, and disposal of **PSB-1115 potassium salt** (CAS No: 409344-71-4). Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Physicochemical and Safety Data

The following tables summarize the key quantitative data for **PSB-1115 potassium salt**.



Property		Value	Source	
Appearance		White to beige powder		
Purity		≥95% (HPLC)		
Molecular Formula		C14H13KN4O5S	[1][2]	
Molecular Weight		388.44 g/mol	[1]	
Storage Temperature		2-8°C (desiccated)		
Stability		≥ 4 years (under proper storage)	[2]	
Solubility Data		Concentration	Source	
DMSO		1 mg/mL (warmed), 25 mg/mL	[2]	
DMF		5 mg/mL	[2]	
PBS (pH 7.2)		1 mg/mL	[2]	
Hazard Ratings	Scale	Rating	Source	

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NFPA Health	0-4	0	[3]
NFPA Fire	0-4	0	[3]
NFPA Reactivity	0-4	0	[3]
GHS Classification	-	Not classified as hazardous	[1][3]

Operational Plan: Handling and Personal Protective Equipment (PPE)

While **PSB-1115 potassium salt** is not classified as a hazardous substance, prudent laboratory practices necessitate the use of appropriate personal protective equipment (PPE).



Step-by-Step Handling Protocol:

- Risk Assessment: Before handling, conduct a risk assessment for the specific experimental procedure.
- PPE Donning: At a minimum, wear the following PPE:
 - Eye Protection: Safety glasses or goggles.
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile).
 - Respiratory Protection: For operations that may generate dust, a type N95 (US) or equivalent respirator is recommended.
 - Body Protection: A standard laboratory coat.
- Weighing and Aliquoting:
 - Perform in a well-ventilated area. For procedures with a higher risk of aerosolization, use a chemical fume hood.
 - Use appropriate tools (e.g., spatulas) to handle the powder.
 - Close the container tightly after use to prevent contamination and absorption of moisture.
- Dissolving:
 - When preparing solutions, add the solvent to the weighed powder slowly.
 - If warming is required to dissolve the compound (e.g., in DMSO), use a water bath and monitor the temperature to avoid degradation.
- Storage: Store the solid compound and any prepared stock solutions at 2-8°C in a desiccated environment.

Emergency Procedures

Spill Response:



- Area Evacuation: If a significant amount of dust is generated, evacuate the immediate area.
- Ventilation: Ensure the area is well-ventilated.
- Containment and Cleanup:
 - Wearing appropriate PPE, mechanically clean up the spilled solid using a scoop or brush.
 [3] Avoid dry sweeping which can generate dust.
 - Place the collected material into a sealed container for disposal.
 - Clean the spill area with a damp cloth.

Exposure Response:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[1]
- Skin Contact: Wash the affected area thoroughly with soap and water.[1]
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
- Ingestion: Rinse mouth with water. Seek medical attention.

Disposal Plan

Dispose of **PSB-1115 potassium salt** and any contaminated materials in accordance with local, state, and federal regulations.

Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect waste solid PSB-1115 potassium salt and any materials used for spill cleanup (e.g., contaminated gloves, wipes) in a clearly labeled, sealed waste container.
- Aqueous Waste:
 - While the compound is considered only slightly hazardous to water, avoid disposing of large quantities of solutions directly down the drain.[3]



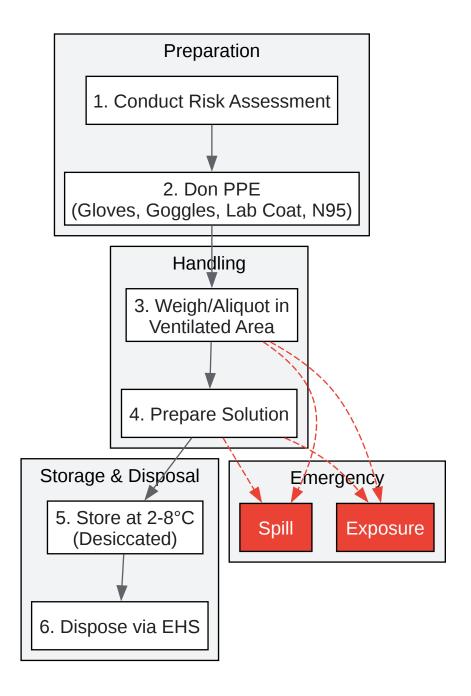




- Small quantities of dilute aqueous solutions may be permissible for drain disposal depending on institutional guidelines, but must be flushed with a large excess of water (at least 100-fold).[4]
- It is best practice to collect all chemical waste, including solutions, for pickup by your institution's environmental health and safety (EHS) department.
- Consult EHS: Contact your institution's EHS office for specific guidance on the disposal of this chemical.

Visual Workflow for Safe Handling





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Caption: Workflow for the safe handling of PSB-1115 potassium salt.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. caymanchem.com [caymanchem.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. bsu.edu [bsu.edu]
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